

Technical Application Note: 1,3-Diphenylpropan-2-amine in Medicinal Chemistry

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Compound of Interest

Compound Name: 1,3-Diphenylpropan-2-amine

CAS No.: 4275-43-8

Cat. No.: B1218670

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Executive Summary & Scaffold Analysis

1,3-Diphenylpropan-2-amine (CAS: 4275-43-8), often referred to as dibenzylcarbinamine, represents a "privileged scaffold" in medicinal chemistry.^{[1][2]} Unlike its structural isomer 3,3-diphenylpropylamine (found in calcium channel blockers like Fendiline and Lercanidipine) or 1,2-diphenylethylamine (Lefetamine), the 1,3-isomer offers a unique symmetrical topology that mimics the transition state of phenylalanine-rich peptides.^{[1][2]}

This guide details the application of **1,3-diphenylpropan-2-amine** as a core pharmacophore for designing filovirus entry inhibitors, NMDA receptor antagonists, and peptidomimetics.^{[1][2]} It includes validated synthesis protocols and structure-activity relationship (SAR) insights to support drug discovery campaigns.^[1]

Structural Distinction & Pharmacophore Mapping

The molecule consists of a central amine flanked by two benzyl groups. This symmetry is critical for its biological function:

- **Phe-Phe Isostere:** The scaffold superimposes perfectly over the side chains of a Phenylalanine-Phenylalanine (Phe-Phe) dipeptide sequence, making it a valuable non-hydrolyzable surrogate in protease inhibitor design.
- **Extended Amphetamine Homolog:** Structurally, it is an amphetamine molecule with a benzyl group replacing the terminal methyl.[1][2] This modification significantly increases lipophilicity (LogP ~3.[1]8) and alters selectivity from monoamine transporters to hydrophobic pockets in viral glycoproteins and ion channels.[1]

Key Therapeutic Applications[2]

A. Broad-Spectrum Antiviral Agents (Filovirus Inhibitors)

Recent high-impact studies (e.g., US Patent 11,459,308) have identified **1,3-diphenylpropan-2-amine** derivatives as potent inhibitors of the Ebola and Marburg viruses.[1]

- **Mechanism:** The scaffold targets the Niemann-Pick C1 (NPC1) receptor interaction with the viral glycoprotein (GP).
- **Scaffold Hopping:** Replacing the benzhydryl group of earlier piperazine inhibitors with the 1,3-diphenylpropan-2-yl moiety improves binding affinity to the hydrophobic tunnel of the NPC1 protein.
- **Key Insight:** The flexibility of the propyl chain allows the two phenyl rings to adopt a "butterfly" conformation, maximizing pi-stacking interactions within the receptor binding site.

B. Neuropharmacology (NMDA Antagonism)

The **1,3-diphenylpropan-2-amine** core shares pharmacophoric features with diphenidine and lefetamine, known dissociative anesthetics and neuroprotective agents.[1]

- **Receptor Target:** The scaffold binds to the PCP-site within the NMDA receptor ion channel.
- **SAR Logic:** The symmetrical benzyl wings provide steric bulk that blocks the channel pore. Unlike amphetamines, which are transporter substrates, this scaffold acts as an ion channel blocker due to its size and hydrophobicity.[1][2]

C. Metabolic Modulation (PPAR Agonism)

The ketone precursor, 1,3-diphenyl-2-propanone, is a documented dual agonist of PPAR-alpha/gamma.[1][2][3] The amine derivative retains metabolic stability and is being explored as a modulator for lipid metabolism, potentially offering a better safety profile than traditional thiazolidinediones.[1][2]

Experimental Protocols

Protocol A: Regioselective Synthesis via Reductive Amination

Objective: Synthesize high-purity **1,3-diphenylpropan-2-amine** from 1,3-diphenyl-2-propanone (dibenzyl ketone). Rationale: Direct reductive amination is preferred over alkylation to prevent over-alkylation (tertiary amine formation).[1] Sodium cyanoborohydride is used to selectively reduce the imine intermediate without reducing the ketone precursor.

Materials:

- 1,3-Diphenyl-2-propanone (10 mmol)[1][2]
- Ammonium Acetate (100 mmol, 10 eq)
- Sodium Cyanoborohydride (NaCNBH₃) (7 mmol, 0.7 eq - Note: Hydride is delivered efficiently; excess not always required if imine formation is pushed)[1][2]
- Methanol (Dry, 50 mL)
- Glacial Acetic Acid (to adjust pH)[1]

Step-by-Step Methodology:

- Imine Formation:
 - Dissolve 1,3-diphenyl-2-propanone (2.10 g) in 40 mL of dry methanol.
 - Add Ammonium Acetate (7.7 g) in one portion.
 - Stir at room temperature for 30 minutes. The solution may become slightly cloudy.
- Reduction:

- Cool the mixture to 0°C in an ice bath.
- Add Sodium Cyanoborohydride (0.44 g) slowly.
- Critical Step: Verify pH is ~6.[1]0. If too basic, add drops of glacial acetic acid.[1][2] This catalyzes imine formation.[1][4]
- Allow the reaction to warm to room temperature and stir for 24-48 hours. Monitor by TLC (Eluent: 10% MeOH in DCM).[1]
- Quench & Workup:
 - Quench with 1N HCl (20 mL) to decompose excess hydride (Caution: HCN gas evolution; perform in fume hood).[1]
 - Evaporate methanol under reduced pressure.[1]
 - Basify the aqueous residue to pH >12 using 6N NaOH.[1]
 - Extract with Dichloromethane (3 x 30 mL).[1]
- Purification:
 - Wash combined organics with brine, dry over Na₂SO₄, and concentrate.[1][2]
 - Salt Formation (Optional but Recommended): Dissolve oil in diethyl ether and bubble dry HCl gas (or add HCl/Ether) to precipitate the hydrochloride salt. Recrystallize from Ethanol/Ether.[1]

Expected Yield: 80-90% (White crystalline solid as HCl salt).[1]

Protocol B: In Vitro Stability Assay (Microsomal Stability)

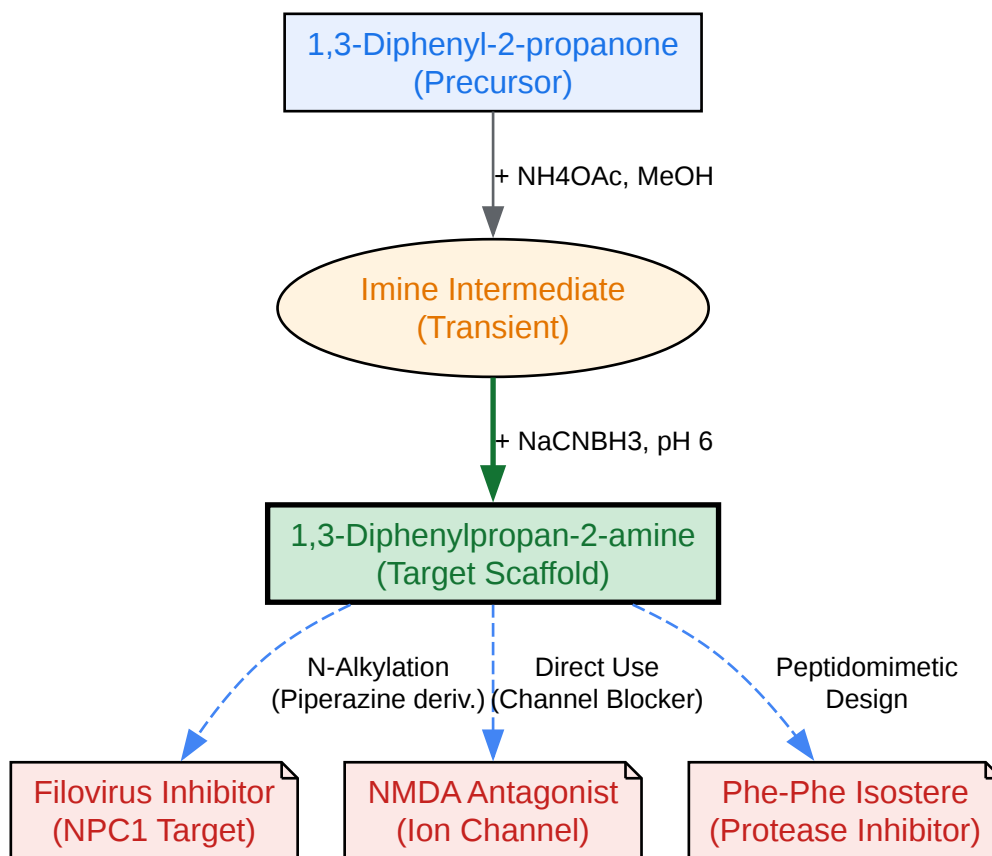
Objective: Assess the metabolic stability of the scaffold compared to amphetamine. Rationale: The benzylic carbons are susceptible to CYP450 oxidation.

- Incubate test compound (1 μ M) with human liver microsomes (0.5 mg/mL) and NADPH regenerating system in phosphate buffer (pH 7.4).[1]
- Sample at 0, 15, 30, and 60 minutes.
- Quench with cold Acetonitrile containing internal standard.
- Analyze via LC-MS/MS.[1]
- Target Metric: Intrinsic clearance ($< 20 \mu\text{L}/\text{min}/\text{mg}$ protein indicates good metabolic stability for CNS applications.[1]

Visualizations & Pathways

Figure 1: Synthesis & Pharmacophore Logic

The following diagram illustrates the synthesis pathway and the structural divergence into different therapeutic classes.

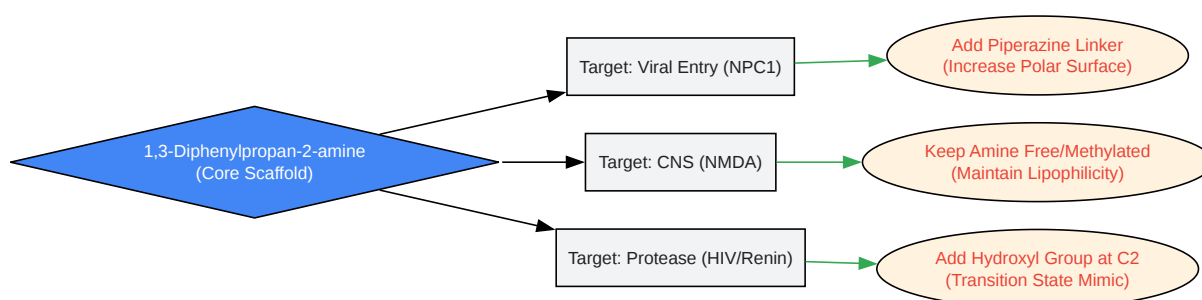


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Caption: Synthetic route from dibenzyl ketone to the amine scaffold, branching into three distinct medicinal chemistry applications.

Figure 2: SAR Decision Tree

This logic flow guides the modification of the scaffold based on the desired biological target.



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Caption: Structure-Activity Relationship (SAR) decision matrix for optimizing the **1,3-diphenylpropan-2-amine** scaffold.

References

- Broad spectrum inhibitors of filoviruses.US Patent 11,459,308. (2022).[1] Describes the use of **1,3-diphenylpropan-2-amine** as a core scaffold replacing benzhydrylamine for NPC1 inhibition.[1] [Link](#)
- Antibacterial activity of synthetic 1,3-bis(aryloxy)propan-2-amines.MicrobiologyOpen. (2019). [1] Provides comparative data on the ether-linked analogs, establishing the importance of the carbon linker for specific CNS vs. antimicrobial activity. [Link](#)
- Cheonggukjang-Specific Component 1,3-Diphenyl-2-Propanone as a Novel PPARα/γ Dual Agonist.Molecules. (2020).[1][3] Validates the biological activity of the ketone precursor,

relevant for metabolic stability studies of the amine. [Link](#)

- Reductive Amination in the Synthesis of Pharmaceuticals. Journal of Organic Chemistry. Standard protocols for the synthesis of secondary and primary amines from ketones. [Link](#)[1]
[2]

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